Conformational Analysis of the 1,4-Thiazepane Ring System: A Technical Guide

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Compound of Interest

Compound Name:	*1,4-Thiazepane*
CAS No.:	*101184-85-4*
Cat. No.:	*B1286124*

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Executive Summary

The **1,4-thiazepane** ring system—a seven-membered saturated heterocycle containing sulfur and nitrogen at positions 1 and 4—represents a distinct challenge and opportunity in medicinal chemistry.[1] Unlike the rigid six-membered cyclohexane or the planar aromatic systems, **1,4-thiazepane** exhibits significant conformational flexibility, characterized by a low-energy pseudorotation pathway. This flexibility allows the scaffold to adopt unique spatial arrangements, making it a valuable bioisostere for 1,4-diazepanes in peptide mimetics, protease inhibitors, and naturally occurring cytotoxins like verrucosamide.

This guide provides a rigorous analysis of the **1,4-thiazepane** conformational landscape, detailing the energetic minima (Twist-Chair and Twist-Boat), the transition barriers, and the experimental protocols required to validate these structures in solution.

Structural Fundamentals & Nomenclature

Before analyzing the dynamics, the static geometry must be defined. The large van der Waals radius of sulfur (1.80 Å) compared to nitrogen (1.55 Å) and carbon (1.70 Å) introduces asymmetry into the ring, distorting the classic cycloheptane puckering parameters.

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- Numbering: Sulfur is assigned position 1.[2] The nitrogen atom is at position 4.
- Bond Lengths:
  - :

    (significantly longer than C-C).
  - :

    .
  - :

    .
- Geometry: The long C-S bonds flatten the region around the sulfur atom, lowering the inversion barrier compared to cycloheptane or 1,4-diazepane.

The Conformational Landscape

Seven-membered rings do not flip between two distinct chairs like cyclohexane. Instead, they undergo pseudorotation, a continuous conformational change traversing multiple local minima. For **1,4-thiazepane**, the landscape is defined by two primary families of conformers: the Twist-Chair (TC) and the Twist-Boat (TB).

The Global Minimum: Twist-Chair (TC)

Theoretical calculations (DFT at B3LYP/6-311+G(d,p) level) and X-ray data from derivatives suggest the Twist-Chair (TC) is generally the global minimum.

- Stability Factors: The TC conformation minimizes transannular interactions (Prelog strain) between the hydrogens at C3/C5 and C6/C7.
- Lone Pair Orientation: The sulfur lone pairs and the nitrogen lone pair can orient pseudo-equatorially, minimizing electronic repulsion.

The Local Minimum: Twist-Boat (TB)

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The Twist-Boat (TB) represents a local minimum, typically 2–5 kcal/mol higher in energy than the TC.[3]

- Relevance: In sterically crowded derivatives (e.g., Verrucosamide), the TB form may be stabilized by intramolecular hydrogen bonding or specific side-chain packing.
- Barrier: The interconversion barrier (via a Chair or Boat transition state) is low (

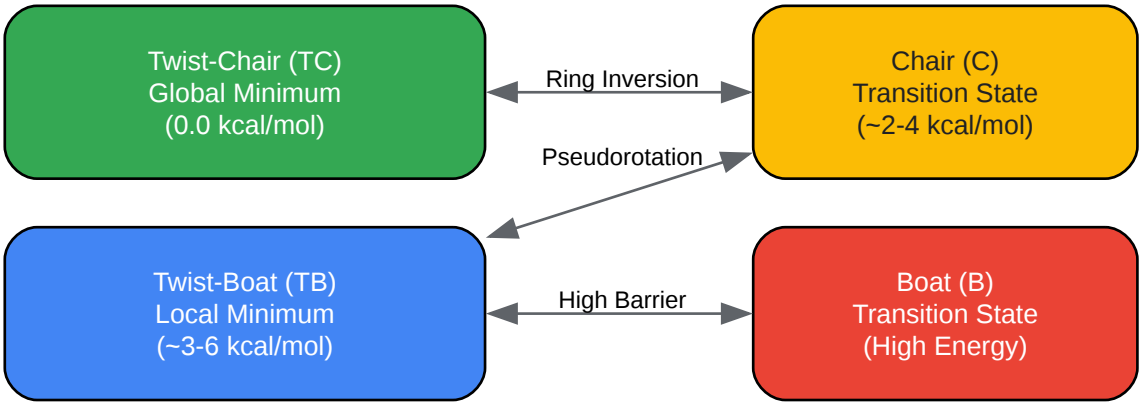
  ), implying rapid equilibrium at room temperature unless locked by bulky substituents.

Transition States: Chair (C) and Boat (B)

Unlike cyclohexane, the perfect Chair (C) and Boat (B) forms in **1,4-thiazepane** are often transition states or high-energy saddle points, not stable minima. The lack of symmetry prevents the perfect staggering of bonds found in cyclohexane chairs.[4]

Visualization of the Pseudorotation Pathway

The following diagram illustrates the energetic relationship between these conformers.



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Figure 1: Simplified potential energy surface for **1,4-thiazepane**. The Twist-Chair is the thermodynamic ground state, accessible to the Twist-Boat via a low-energy Chair transition state.

Computational Protocol for Analysis

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To accurately predict the conformation of a specific **1,4-thiazepane** derivative, a robust computational workflow is required.

Protocol Steps

- Conformer Generation: Use Monte Carlo or Molecular Dynamics (e.g., OPLS4 force field) to sample the full pseudorotation circuit.
- Geometry Optimization:
  - Method: Density Functional Theory (DFT).[5][6]
  - Functional:

    (includes dispersion corrections, critical for ring puckering) or B3LYP-D3.
  - Basis Set:

    or def2-TZVP.
- Solvation: Apply Implicit Solvation (SMD model) matching the experimental solvent (e.g.,

  or DMSO).
- Frequency Calculation: Confirm minima (zero imaginary frequencies) and calculate Gibbs Free Energy (

).

Quantitative Data Summary

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Conformer	Relative Energy ( )	Population (298 K)	Key Geometric Feature
Twist-Chair (TC)			Staggered H-atoms; relieved angle strain.
Chair (C)		Transient	Eclipsing interactions present.
Twist-Boat (TB)			Flagpole interactions reduced by twisting.
Boat (B)		Negligible	Severe transannular repulsion.

Note: Values are approximate for the unsubstituted parent ring. Substituents can invert these preferences.

Experimental Validation Protocols

Computational predictions must be validated by spectroscopic data.

NMR Spectroscopy (& NOE)

The rapid interconversion of conformers often results in averaged signals at room temperature.

- Variable Temperature (VT) NMR: Cooling the sample (to

  in

) can freeze the equilibrium, splitting signals into distinct conformer populations.
- Vicinal Coupling Constants (

  ): Use the Karplus equation.
  - Axial-Axial (

    ): Large coupling (

) indicates a rigid Chair/Twist-Chair character.

- Axial-Equatorial (

  ): Small coupling (

).

- NOE (Nuclear Overhauser Effect):
  - Strong NOE between

    at C3 and

    at C5 confirms the Twist-Chair geometry.
  - Cross-ring NOEs (e.g., C2 to C7) can distinguish TB from TC.

X-Ray Crystallography

Solid-state structures often capture the global minimum. For **1,4-thiazepane**s, the crystal packing forces can sometimes trap the molecule in a Twist-Boat form if it facilitates intermolecular hydrogen bonding, as seen in peptide derivatives like verrucosamide.

Synthesis & Applications

Understanding conformation is critical because the spatial arrangement of substituents dictates biological activity.

Synthetic Routes[1][5][7]

- Rh-Catalyzed Ring Expansion: A modern, stereoselective method involving the reaction of dihydro-1,3-thiazines with diazoesters. This method allows precise placement of substituents, which can "lock" the ring into a specific conformer.
- Cyclization: Reaction of 2-aminoethanethiol with 1,3-dihalopropanes.

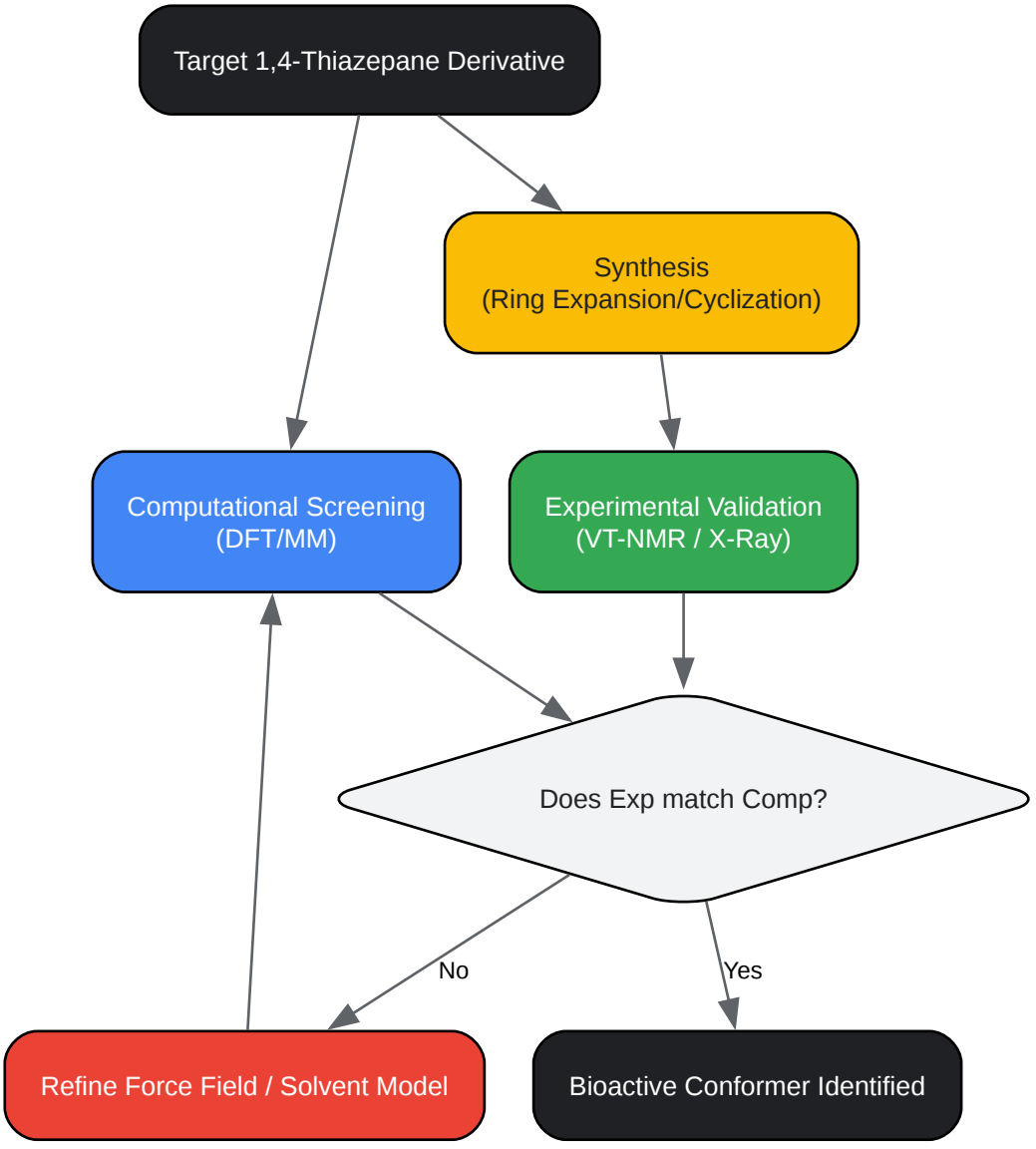
Case Study: Verrucosamide

Verrucosamide is a marine-derived thiodepsipeptide containing a **1,4-thiazepane** ring.[7]

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- Activity: Cytotoxic against colon carcinoma (COLO 205).[7]
- Conformation: The **1,4-thiazepane** ring adopts a specific twist conformation that positions the peptide backbone for optimal binding. The "locking" of this conformation is essential for its bioactivity.

Workflow Diagram



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Figure 2: Integrated workflow for determining the bioactive conformation of **1,4-thiazepane** derivatives.

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